

Application Notes and Protocols for SHIP2 Immunoprecipitation Using Monoclonal Antibodies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ship2-IN-1

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These application notes provide detailed protocols and supporting data for the successful immunoprecipitation (IP) of the SH2-containing inositol 5-phosphatase 2 (SHIP2). SHIP2 is a critical negative regulator of the phosphoinositide 3-kinase (PI3K)/AKT signaling pathway and is implicated in various cellular processes and diseases, including cancer and metabolic disorders.[1][2] The following sections detail validated monoclonal antibodies, step-by-step experimental procedures, and expected outcomes for the specific isolation of SHIP2 from cell lysates.

Introduction to SHIP2 and its Role in Cellular Signaling

SHIP2, encoded by the INPPL1 gene, is a 145 kDa protein that plays a crucial role in signal transduction.[2][3] Its primary function is the dephosphorylation of phosphatidylinositol-3,4,5-trisphosphate (PIP3) to phosphatidylinositol-3,4-bisphosphate (PI(3,4)P2), thereby acting as a key negative regulator of the PI3K/AKT signaling pathway.[2] Dysregulation of SHIP2 has been linked to various diseases, making it a significant target for research and drug development. SHIP2 is known to interact with a variety of proteins, including receptor tyrosine kinases (RTKs)

like the epidermal growth factor receptor (EGFR), adaptor proteins, and cytoskeletal components, influencing cell proliferation, migration, and survival.[\[2\]](#)[\[4\]](#)

Recommended Monoclonal Antibodies for SHIP2 Immunoprecipitation

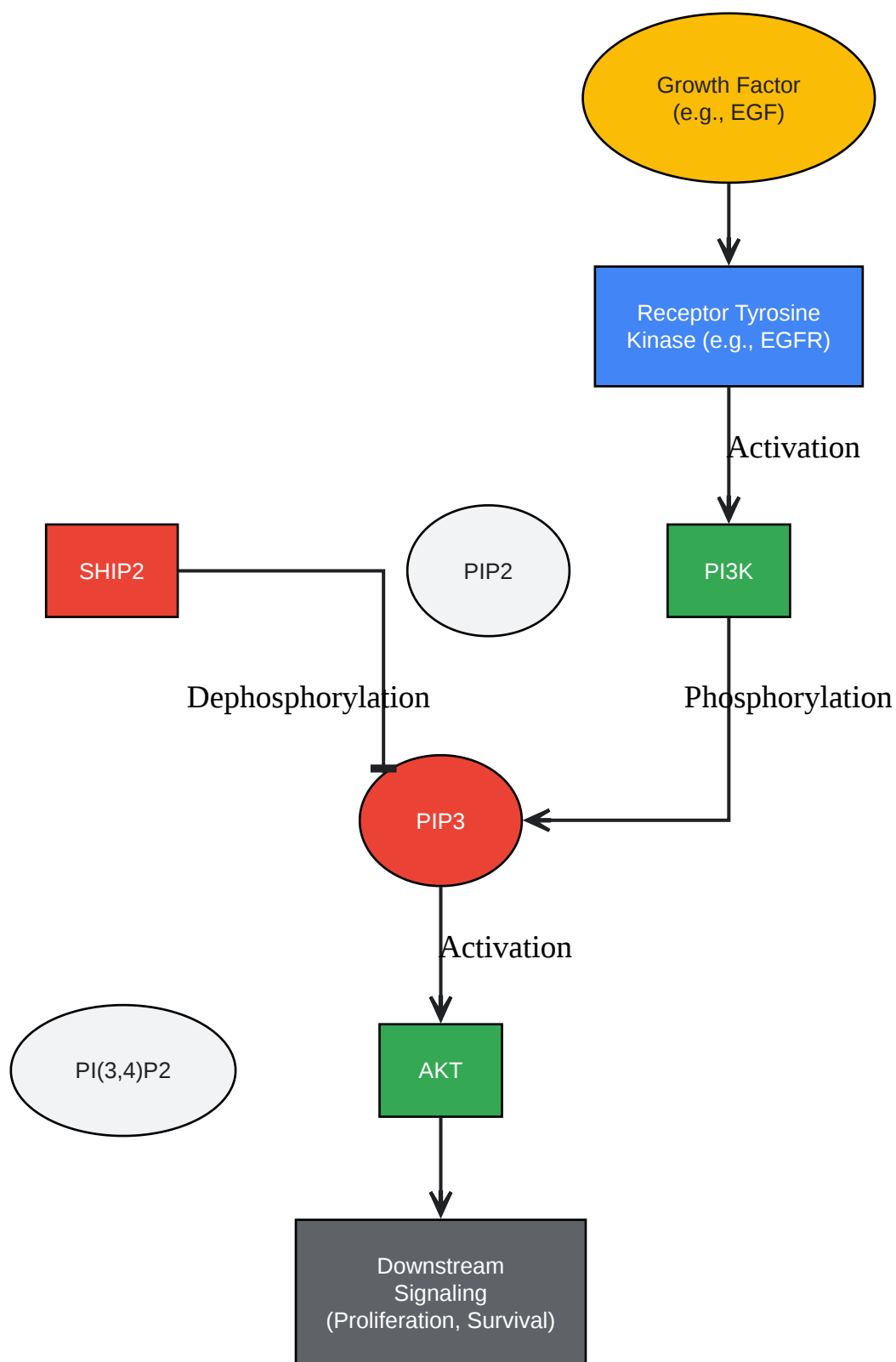
The selection of a highly specific and validated antibody is critical for successful immunoprecipitation. The following tables summarize commercially available monoclonal antibodies that have been validated for IP applications.

Table 1: Validated Monoclonal Antibodies for SHIP2 Immunoprecipitation

Antibody Name	Catalog Number	Host Species	Isotype	Immunogen	Manufacturer's Recommended Application & Starting Dilution
SHIP-2 Antibody (E-2)	sc-166641	Mouse	IgG2b κ	Amino acids 959-1258 of human SHIP-2	WB, IP, IF, ELISA [3]
SHIP2 Monoclonal Antibody (T.194.8)	MA5-14844	Rabbit	IgG	Synthetic peptide corresponding to residues surrounding Ala1083 of human SHIP2	WB (1:1000), ICC/IF (1:100), Flow Cytometry (1:50), IP (1:50) [1]

SHIP2 Signaling Pathway

SHIP2 is a key player in the PI3K/AKT signaling cascade. Upon activation of receptor tyrosine kinases (RTKs) by growth factors like EGF, PI3K is recruited to the plasma membrane and phosphorylates PIP2 to generate PIP3. PIP3 acts as a second messenger, recruiting and activating downstream effectors such as AKT. SHIP2 counteracts this process by dephosphorylating PIP3, thus attenuating the signal.

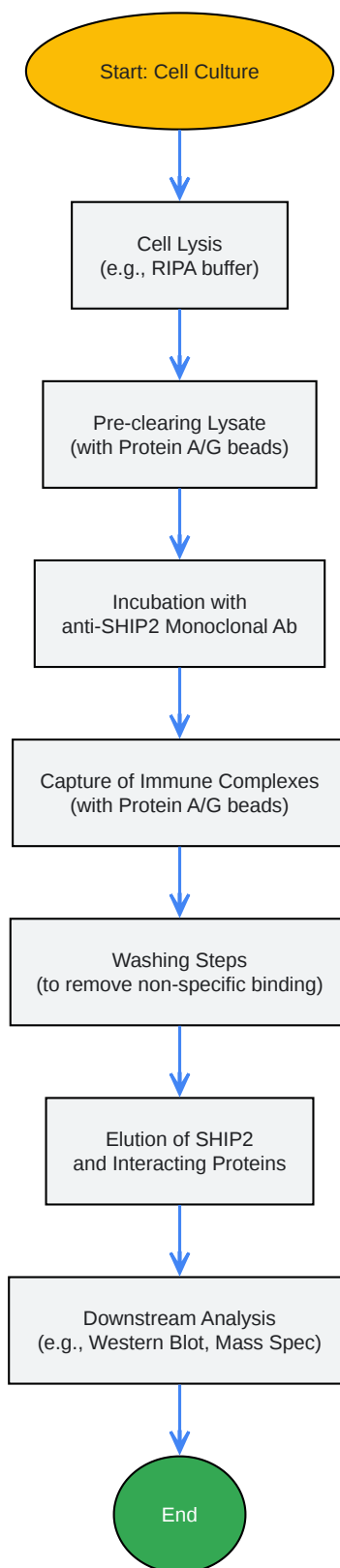


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Caption: The SHIP2 signaling pathway, illustrating its role in the negative regulation of the PI3K/AKT cascade.

Experimental Workflow for SHIP2 Immunoprecipitation

The following diagram outlines the key steps involved in the immunoprecipitation of SHIP2.



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- To cite this document: BenchChem. [Application Notes and Protocols for SHIP2 Immunoprecipitation Using Monoclonal Antibodies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2391551#monoclonal-antibodies-for-ship2-immunoprecipitation]

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